

# Personal protective equipment for handling 3-Oxetanone

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## Compound of Interest

Compound Name: 3-Oxetanone

Cat. No.: B052913

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## Essential Safety and Handling Guide for 3-Oxetanone

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper use and disposal of **3-Oxetanone** (CAS No. 6704-31-0).

## Personal Protective Equipment (PPE)

When handling **3-Oxetanone**, a comprehensive suite of personal protective equipment is mandatory to ensure personal safety. This includes:

- **Eye Protection:** Tight-sealing safety goggles and a face protection shield are necessary to protect against splashes.<sup>[1]</sup>
- **Hand Protection:** Wear appropriate chemical-resistant gloves to prevent skin contact.<sup>[1][2]</sup>
- **Skin and Body Protection:** Appropriate protective clothing is required to prevent skin exposure.<sup>[1][2]</sup> A lab coat should be worn.
- **Respiratory Protection:** If exposure limits are exceeded or if irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

## Quantitative Safety Data

Property	Value	Source
Flash Point	26 °C / 78.8 °F	
Boiling Point	140 °C / 284 °F	
Specific Gravity	1.16 (20/20)	
Density	1.124 g/mL at 25 °C	

## Handling and Storage Procedures

### Handling:

- Always wash hands and any exposed skin thoroughly after handling.
- Avoid breathing dust, fumes, gas, mists, vapors, or spray.
- Use only outdoors or in a well-ventilated area.
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.
- The container and receiving equipment must be grounded/bonded.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Use only non-sparking tools.
- Take precautionary measures against static discharge.
- Ensure eyewash stations and safety showers are close to the workstation.

### Storage:

- Store in a well-ventilated place and keep the container tightly closed.
- Keep the substance cool.

- Store locked up.
- Incompatible materials include strong oxidizing agents.

## Accidental Release and Disposal Plan

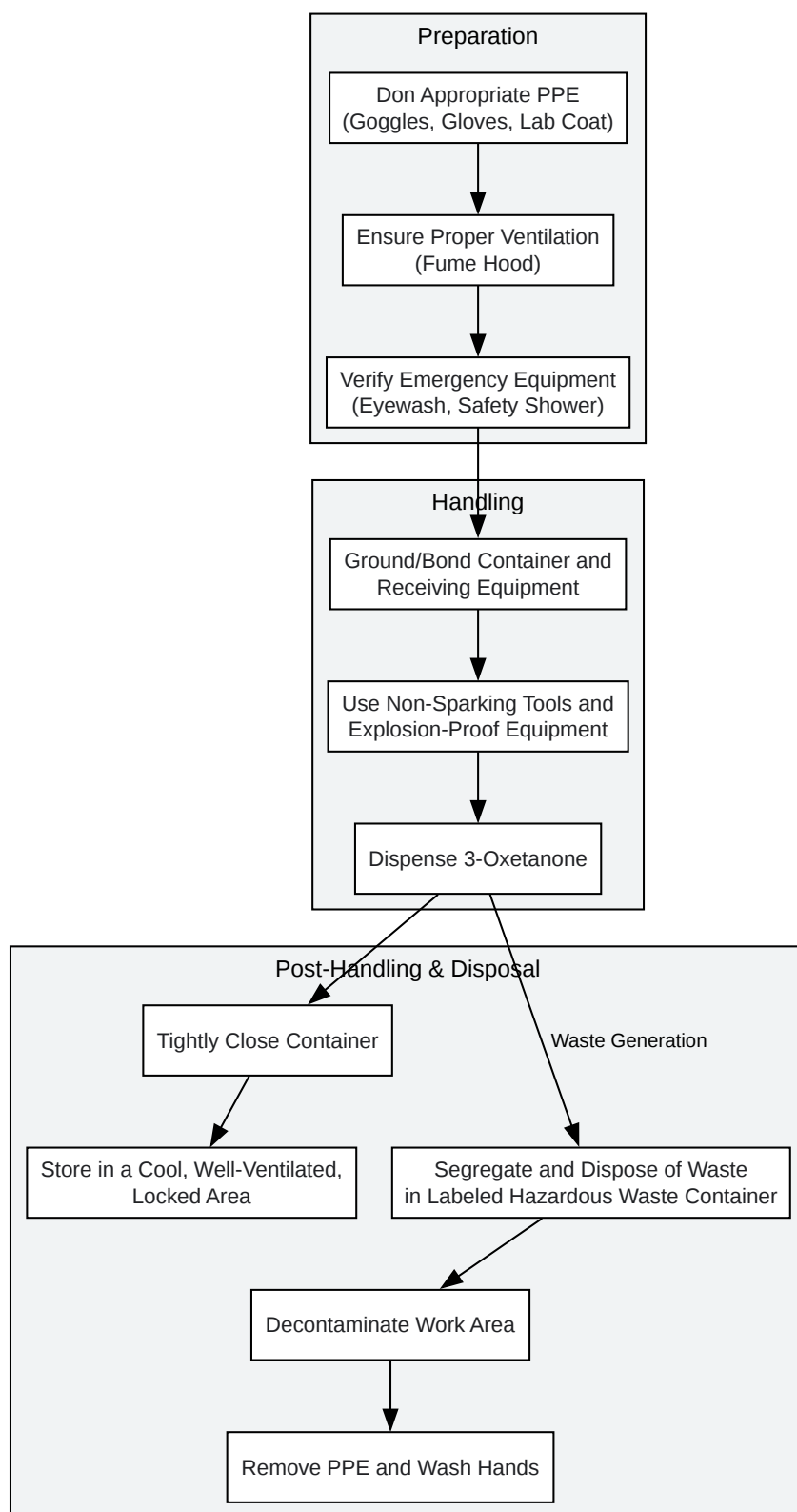
### Accidental Release:

- Remove all sources of ignition.
- Use personal protective equipment as required.
- Ensure adequate ventilation.
- Soak up the spill with inert absorbent material (e.g., sand, vermiculite). Do not use combustible materials like paper towels for large spills.
- Collect the absorbed material into suitable, closed containers for disposal.
- Use spark-proof tools and explosion-proof equipment during cleanup.

### Disposal:

- Dispose of the contents and container to an approved waste disposal plant.
- Do not empty into drains.
- The waste should be classified as hazardous. Specifically, it should be treated as halogenated organic hazardous waste if it is a derivative.
- Waste must be segregated from non-halogenated organic waste streams.
- Use a chemically compatible, leak-proof, and clearly labeled container for waste collection. The label should include "Hazardous Waste" and the full chemical name.

## Procedural Workflow for Handling 3-Oxetanone



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Caption: Workflow for the safe handling and disposal of **3-Oxetanone**.

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## References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
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